

3-Bromo-1,5-dimethyl-1H-pyrazole: A Technical Overview

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Compound of Interest

Compound Name: **3-Bromo-1,5-dimethyl-1H-pyrazole**

Cat. No.: **B1288813**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available chemical and physical properties of **3-Bromo-1,5-dimethyl-1H-pyrazole**, a heterocyclic organic compound. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental characterization data, including nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, mass spectrometry (MS), and a specific synthesis protocol, are not readily available in the public domain. This document compiles the existing information from various sources to serve as a foundational reference.

Chemical and Physical Properties

3-Bromo-1,5-dimethyl-1H-pyrazole, with the CAS number 5744-80-9, is a solid at room temperature.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ BrN ₂	[2] [3]
Molecular Weight	175.03 g/mol	[2]
CAS Number	5744-80-9	[2] [3]
IUPAC Name	3-bromo-1,5-dimethylpyrazole	[2]
Physical Form	Solid	[3]
Purity	97%	[3]

Spectral Characterization Data

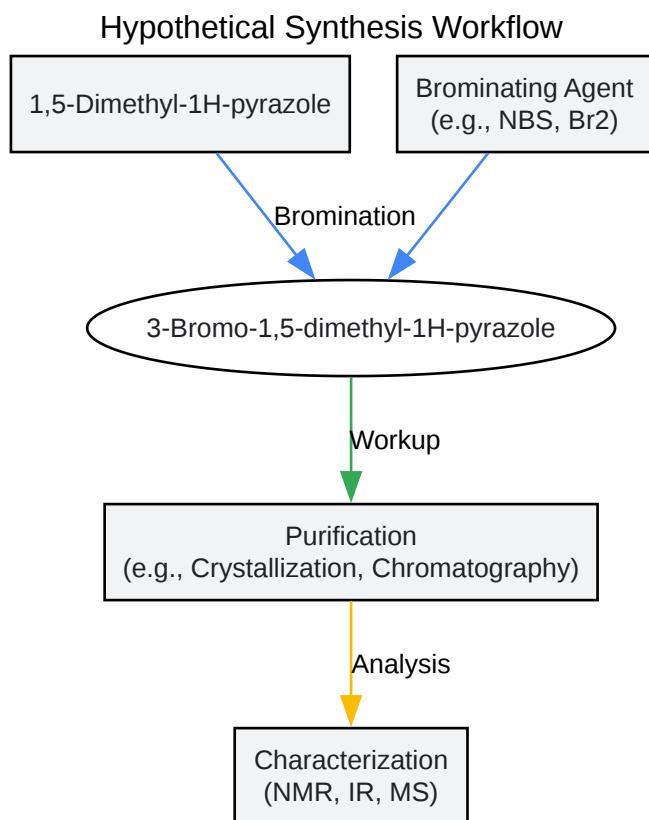
Detailed experimental spectra for **3-Bromo-1,5-dimethyl-1H-pyrazole** are not publicly available at this time. While the PubChem database entry for this compound indicates the existence of a ¹³C NMR spectrum from the Institute of Organic Chemistry at the University of Vienna, the spectral data itself is not provided.[\[2\]](#) Searches for ¹H NMR, IR, and mass spectrometry data did not yield specific results for this compound, with available spectra pertaining to isomeric or related pyrazole structures.

Experimental Protocols

A detailed, peer-reviewed experimental protocol for the synthesis and purification of **3-Bromo-1,5-dimethyl-1H-pyrazole** is not currently available in the accessible literature. While general methods for the synthesis of pyrazole derivatives are known, a specific and reproducible procedure for this particular compound has not been identified.[\[4\]](#) A reference to the development of a scalable process for "N-Methyl-3-Bromo-5-Methyl Pyrazole," an alias for the target compound, was found, but the detailed methodology is not publicly accessible.[\[5\]](#)

Logical Relationships in Synthesis

The synthesis of substituted pyrazoles often follows established chemical pathways. A logical workflow for the potential synthesis of **3-Bromo-1,5-dimethyl-1H-pyrazole**, based on common organic chemistry principles, is outlined below. This diagram represents a hypothetical synthetic route and does not correspond to a published experimental protocol.



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